Recrystallization procedure for purifying "2-Chloro-5-aminopropiophenone"

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Compound of Interest

Compound Name:	*2-Chloro-5-aminopropiophenone*
Cat. No.:	*B1518640*

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Executive Summary

This application note details the purification strategy for **2-Chloro-5-aminopropiophenone** (CAS: Generic analog reference 53446-91-0 family), a critical intermediate in the synthesis of substituted cathinones and antidepressant scaffolds.

The purification of halogenated aminoketones presents a unique challenge: the molecule contains a basic amine (polar, H-bond donor), a lipophilic chloro-substituted aromatic ring, and a ketone functionality. This "push-pull" electronic structure often leads to "oiling out" rather than crystallization if solvent polarity is not precisely tuned. This guide provides a robust, scalable recrystallization protocol designed to maximize yield (>85%) and purity (>98% HPLC) while mitigating common failure modes.

Chemical Profile & Pre-Flight Assessment

Before initiating recrystallization, the crude material must be characterized to determine the appropriate solvent system.

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Property	Description	Implication for Purification
Molecular Structure	1-(5-amino-2-chlorophenyl)propan-1-one	Mixed polarity; requires solvent with H-bonding capability.
Physical State	Yellow to orange crystalline solid	Color implies oxidation of the amine; activated carbon treatment may be required.
Melting Point (Est.)	75–95 °C (Analog based)	Moderate MP allows for safe heating in alcohols without degradation.
Solubility Profile	Low in water; High in DCM/EtOAc.	Target: Soluble in hot alcohols; insoluble in cold non-polar alkanes.
Key Impurities	2-Chloro-5-nitropropiophenone (Precursor)	Less polar; remains in mother liquor of polar solvents.

Solvent System Selection Strategy

Due to the specific substitution pattern (ortho-chloro, meta-amino relative to ketone), a single-solvent system is often insufficient. We utilize a Binary Solvent System or a Polar-Protic Single Solvent.

Recommended Solvent Systems

- Primary Candidate (High Yield):Ethanol (95%).
  - Mechanism: The hydroxyl group solvates the amine; the ethyl chain accommodates the aromatic ring. Water acts as an anti-solvent.
- Secondary Candidate (High Purity):Ethyl Acetate / n-Heptane (1:3).
  - Mechanism: Dissolution in EtOAc followed by precipitation with Heptane excludes polar impurities.

Detailed Recrystallization Protocol

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Safety Warning: **2-Chloro-5-aminopropiophenone** is an aromatic amine. Handle in a fume hood. Wear nitrile gloves and safety glasses. Avoid inhalation of dust.

Phase 1: Dissolution & Impurity Scavenging

- Charge: Place 10.0 g of crude **2-Chloro-5-aminopropiophenone** into a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and reflux condenser.
- Solvent Addition: Add Ethanol (95%) in small portions (start with 3 mL/g, i.e., 30 mL) while heating the mixture to a gentle reflux (approx. 78 °C).
- Saturation Point: Continue adding hot ethanol dropwise until the solid just dissolves.
  - Note: If the solution is dark orange/brown, add Activated Carbon (5 wt%, 0.5 g) carefully to the boiling solution.
- Reflux: Stir at reflux for 5–10 minutes to ensure complete dissolution and adsorption of colored impurities.

Phase 2: Hot Filtration (Critical Step)

If activated carbon or insoluble mechanical impurities are present:

- Pre-heat a glass funnel and fluted filter paper (or a sintered glass funnel) to prevent premature crystallization.
- Filter the hot solution rapidly into a clean, pre-warmed Erlenmeyer flask.
- Rinse the filter cake with 2–3 mL of hot ethanol.

Phase 3: Controlled Crystallization

The cooling rate dictates crystal habit and purity.

- Ambient Cooling: Allow the filtrate to cool to room temperature (20–25 °C) undisturbed. Do not stir. Stirring induces rapid nucleation, trapping impurities.
- Seeding (Optional): If no crystals form at 30 °C, add a single seed crystal of pure material or scratch the inner wall of the flask with a glass rod.

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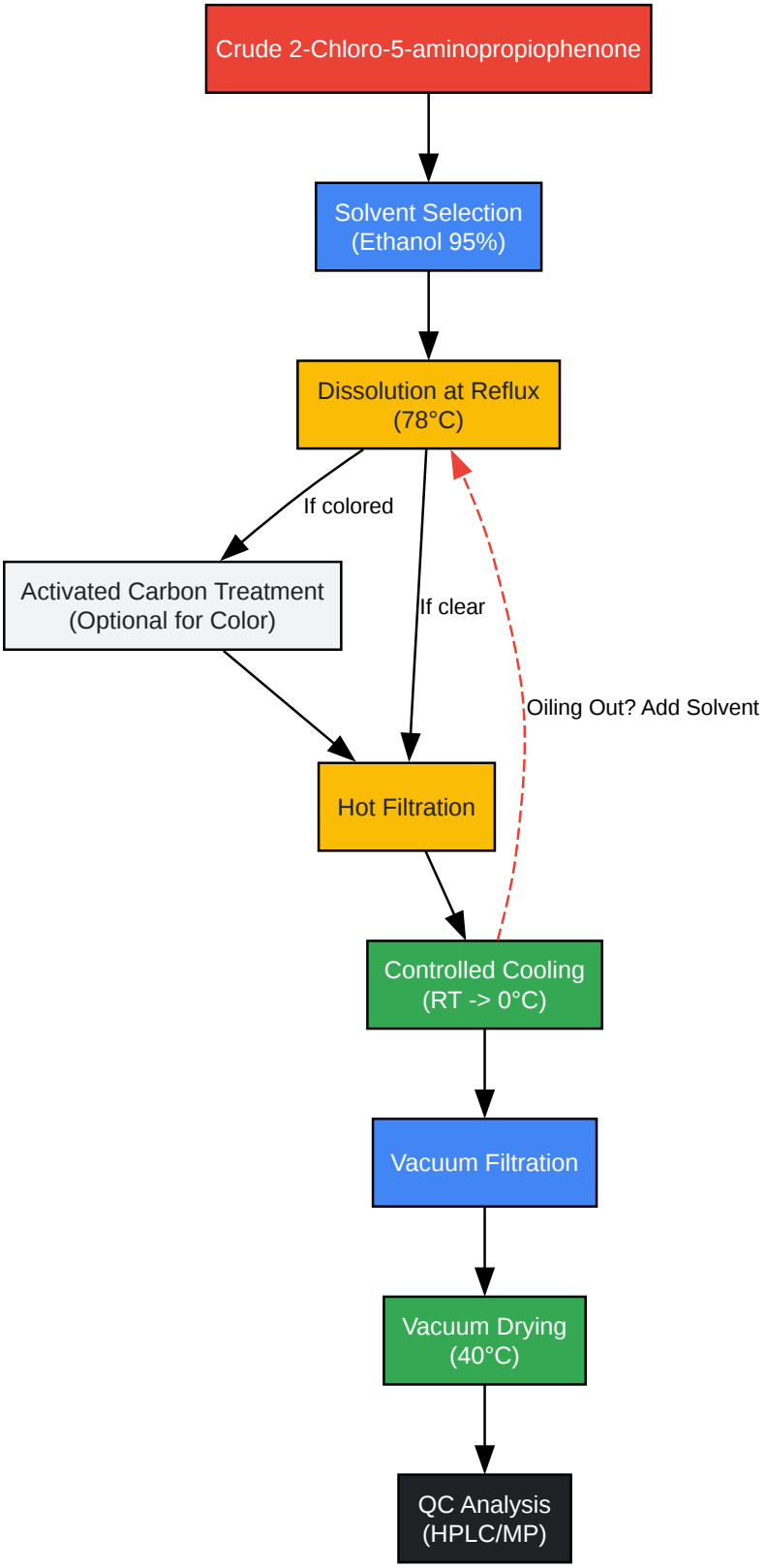
- Refrigeration: Once room temperature is reached, place the flask in an ice-water bath (0–4 °C) for 1–2 hours to maximize yield.
    - Troubleshooting: If the product "oils out" (forms a liquid layer instead of crystals), reheat to redissolve and add 5–10% more solvent, then cool more slowly.

Phase 4: Isolation & Drying

- Filtration: Collect the crystals via vacuum filtration using a Buchner funnel.
- Washing: Wash the filter cake with cold Ethanol (0 °C, 2 x 5 mL) to displace mother liquor containing impurities.
- Drying: Dry the solid in a vacuum oven at 40 °C for 4–6 hours.
    - Caution: Avoid temperatures >60 °C to prevent oxidation of the amino group.

Process Visualization (Workflow)

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Figure 1: Step-by-step workflow for the recrystallization of amino-halopropiophenones.

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Quality Control & Validation

Post-purification, the material must meet the following specifications before release for synthesis:

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/Water gradient)	> 98.0% Area
Identity	1H-NMR (CDCl3)	Distinct aromatic signals; Amino protons (broad singlet).
Melting Point	Capillary Method	Sharp range (e.g., 82–84 °C, verify vs standard).
Residual Solvent	GC-Headspace	Ethanol < 5000 ppm (ICH Q3C limit).

Troubleshooting Guide

- Problem: Oiling Out.
  - Cause: Solution is too concentrated or cooling is too fast.
  - Fix: Reheat, add 10% more solvent, and wrap the flask in a towel to cool slowly.
- Problem: Low Yield.
  - Cause: Too much solvent used (high solubility loss).
  - Fix: Concentrate the mother liquor by rotary evaporation and collect a second crop (Crop 2 often requires recrystallization).
- Problem: Colored Crystals.
  - Cause: Incomplete removal of oxidation products.
  - Fix: Repeat recrystallization with fresh activated carbon.

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